

spectroscopic analysis for structural confirmation of 4-(trans-4-Methylcyclohexyl)cyclohexanone

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Compound of Interest

Compound Name: 4-(trans-4-Methylcyclohexyl)cyclohexanone
CAS No.: 151772-66-6
Cat. No.: B179048

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Comparative Guide to Structural Confirmation: 4-(trans-4-Methylcyclohexyl)cyclohexanone Executive Summary

4-(trans-4-Methylcyclohexyl)cyclohexanone (CAS 138500-98-2) serves as a critical intermediate in the synthesis of liquid crystals and pharmaceutical scaffolds. Its performance relies heavily on stereochemical purity. The primary structural challenge lies not in the ketone functionality, but in the geometric isomerism of the cyclohexane rings—specifically, distinguishing the thermodynamically stable trans-isomer (diequatorial) from the cis-impurity (axial-equatorial).

This guide objectively compares spectroscopic alternatives for structural confirmation, establishing Nuclear Magnetic Resonance (NMR) as the primary validation tool while

evaluating Mass Spectrometry (MS) and Infrared Spectroscopy (IR) as supporting methodologies.

Part 1: The Stereochemical Challenge

The molecule consists of two cyclohexane rings linked at the C4 position. The critical quality attribute (CQA) is the relative configuration of the methyl group and the inter-ring bond on the alkyl cyclohexyl ring.

- The Product (Target):trans-configuration. Both the methyl group and the cyclohexanone substituent occupy equatorial positions (diequatorial), minimizing 1,3-diaxial interactions.
- The Alternative (Impurity):cis-configuration. One substituent is axial while the other is equatorial, leading to higher steric strain and distinct spectroscopic signatures.

Part 2: Comparative Analysis of Analytical Techniques

The following table compares the efficacy of standard analytical techniques in resolving the specific stereochemical challenge of this molecule.

Feature	NMR (H & C)	GC-MS	FT-IR	X-Ray Crystallography
Primary Utility	Definitive Stereochemistry	Molecular Weight & Purity	Functional Group (C=O)	Absolute Configuration
Stereo-Selectivity	High (Coupling constants & Shifts)	Low (Similar fragmentation)	Low (Fingerprint region only)	Ultimate (Requires single crystal)
Sample State	Solution ()	Gas Phase	Solid/Liquid (Neat)	Solid Crystal
Throughput	Medium (10-30 mins)	High (Rapid screening)	High (<5 mins)	Low (Days/Weeks)
Cost/Run	Moderate	Low	Low	High

Verdict: While GC-MS is excellent for purity profiling (quantifying the amount of isomer), NMR is the only rapid, non-destructive method capable of de novo structural confirmation without a reference standard.

Part 3: Deep Dive – The NMR Validation Protocol

Mechanism of Distinction: The Gamma-Gauche Effect

To distinguish the trans-product from the cis-alternative, rely on the Gamma-Gauche Effect in ¹³C NMR.

- Mechanism: In the cis-isomer, the axial methyl group experiences a steric "gauche" interaction with the -carbons (C3 and C5 of the ring). This steric compression causes an upfield shift (shielding) of roughly 4–6 ppm.
- Diagnostic Signal:

- Trans-Isomer: Methyl carbon signal appears downfield (typically ~22-23 ppm).
- Cis-Isomer: Methyl carbon signal appears upfield (typically ~17-19 ppm).

Proton NMR (¹H) Coupling Analysis

The coupling constant (

) is governed by the Karplus equation, which relates the dihedral angle to the magnitude of splitting.^[1]

- Trans-Isomer (Axial-Axial Coupling): The methine proton at C4 (adjacent to the methyl) is axial. It couples with the adjacent axial protons with a dihedral angle of ~180°.
 - Result: Large coupling constant (). Signal appears as a broad triplet of triplets (tt).
- Cis-Isomer (Axial-Equatorial Coupling): The methine proton is equatorial (if methyl is axial) or axial (if methyl is equatorial, but ring flips occur).
 - Result: Smaller coupling constants (). Signal appears as a narrow multiplet.

Experimental Protocol: Self-Validating NMR Workflow

Objective: Confirm trans-geometry and >98% isomeric purity.

Step 1: Sample Preparation

- Dissolve 10-15 mg of the sample in 0.6 mL of CDCl₃ (Deuterated Chloroform).
- Ensure the solution is clear; filter if necessary to remove inorganic salts.

- Transfer to a clean 5mm NMR tube.

Step 2: Acquisition Parameters (400 MHz or higher)

- Temperature: 298 K (25°C).
- Pulse Sequence: Standard 1D proton (zg30) and 1D carbon with proton decoupling (zgpg30).
- Number of Scans (NS): 16 for
H, 512 for
C (to ensure visibility of quaternary carbons).
- Relaxation Delay (D1): 1.0 s (sufficient for qualitative analysis; increase to 5-10s for quantitative integration).

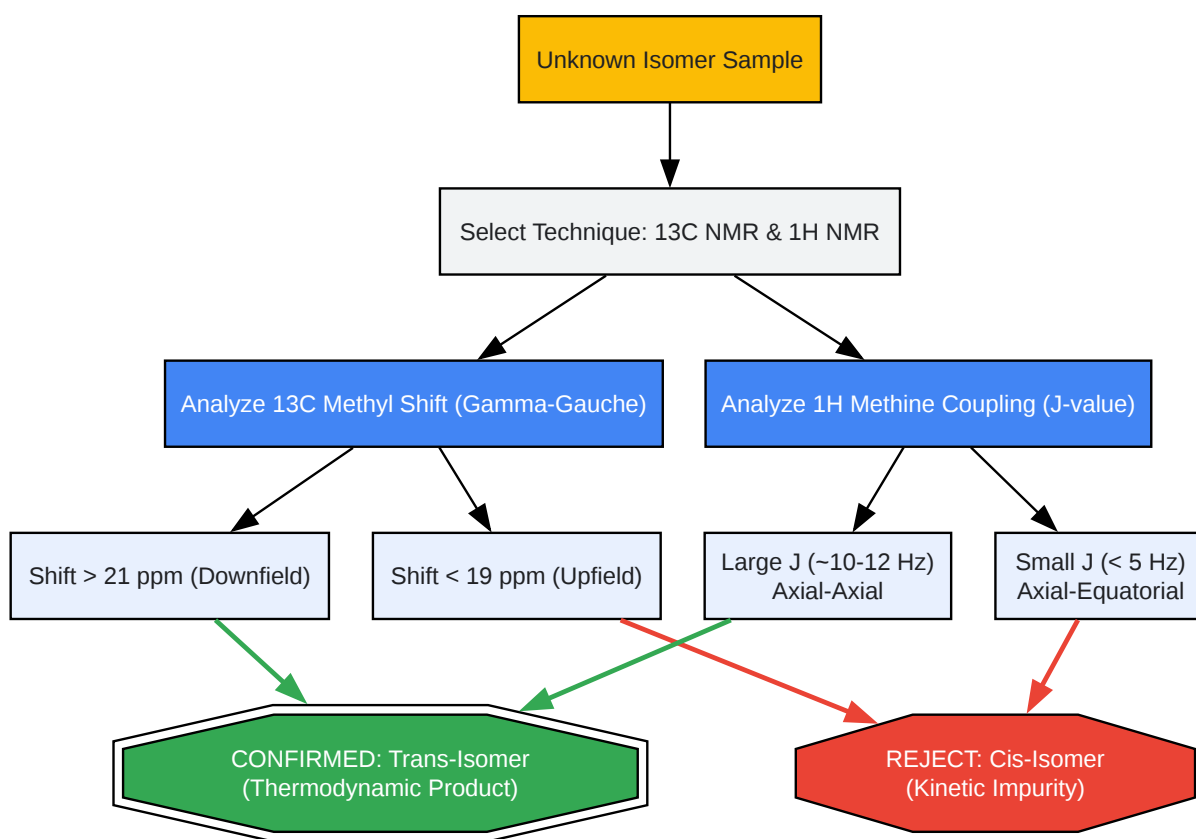
Step 3: Data Processing & Logic Check

- Reference: Calibrate the solvent residual peak (CHCl₃) to 7.26 ppm (H) and 77.16 ppm (C).
- Integrate: Normalize the methyl doublet (~0.9 ppm) to 3H.
- Verify: Check the integration of the -carbonyl protons (~2.3 ppm). Should integrate to 4H.

- Confirm Geometry: Locate the Methine proton signal (H4'). If width at half-height () > 20 Hz, assign as Trans. If narrow (< 10 Hz), assign as Cis.

Part 4: Visualization of Structural Assignment

The following diagram illustrates the logical decision tree for confirming the structure of **4-(trans-4-Methylcyclohexyl)cyclohexanone**.



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Caption: Decision tree for spectroscopic validation. Green pathways indicate confirmation of the desired trans-isomer.

Part 5: Supporting Experimental Data (GC-MS)

While NMR confirms geometry, GC-MS is superior for quantifying trace levels of the cis-isomer impurity.

Methodology:

- Column: HP-5ms or equivalent (30m x 0.25mm, 0.25µm film).
- Carrier Gas: Helium @ 1.0 mL/min.
- Temperature Program: 100°C (hold 1 min)

20°C/min

280°C (hold 5 mins).

- Detection: EI (70 eV).

Expected Results:

- Trans-Isomer: Elutes later than the cis-isomer on non-polar columns due to its linear, planar shape allowing better interaction with the stationary phase (higher boiling point).
- Fragmentation: Both isomers show a molecular ion

at m/z 194. Major fragments include m/z 55 (cyclohexyl ring fragment) and m/z 97 (methylcyclohexyl cation).

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